

Developing assays with 5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide

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Compound of Interest

Compound Name: 5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide

CAS No.: 6626-89-7

Cat. No.: B13975344

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Application Note: Comprehensive Assay Development Guide for **5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide**

Introduction & Compound Profile

5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide (hereafter referred to as 5-Cl-Sal-HE) represents a distinct structural hybrid in the salicylamide class.^[1] It combines the lipophilic, electron-withdrawing core of classic uncouplers (e.g., Niclosamide, Oxytoclozanide) with a hydrophilic N-hydroxyethyl tail.^[1]

This structural modification is critical in drug development as it addresses the primary limitation of salicylanilides: poor aqueous solubility.^[1] By replacing the hydrophobic aniline ring of Niclosamide with a hydroxyethyl group, 5-Cl-Sal-HE serves as a model lead compound for developing bioavailable mitochondrial modulators or anti-infectives.^[1]

Chemical Structure Analysis for Assay Design:

- Pharmacophore: The 5-chloro-2-hydroxybenzamide core is a protonophore (weak acid, pKa ~7–8), capable of shuttling protons across mitochondrial membranes.[1]
- Metabolic Handle: The primary alcohol on the N-ethyl side chain is a prime site for Phase II conjugation (Glucuronidation/Sulfation).[1]
- Detection: The chlorine atom provides a distinct mass spectral signature (M+2 isotope), while the phenolic ring offers pH-dependent UV absorption.[1]

Analytical Method Development (HPLC-UV-MS)

Before biological testing, a robust quantitation method is required.[1] The phenolic nature of 5-Cl-Sal-HE requires careful pH control in the mobile phase to prevent peak tailing.[1]

Protocol: Chromatographic Separation

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).[1]
- Mobile Phase A: 0.1% Formic Acid in Water (Maintains phenol in protonated state).[1]
- Mobile Phase B: Acetonitrile (ACN).[1]
- Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min.[1]
- Detection (UV):
 - 270 nm: Primary absorbance max (Benzamide).[1]
 - 310 nm: Secondary band (Phenolic shift).[1]
- Detection (MS): ESI Positive Mode (M+H) and Negative Mode (M-H).

Expert Insight: In ESI Negative mode, the phenolic proton is easily abstracted, often yielding higher sensitivity than Positive mode for salicylamides.[1] The chlorine isotope pattern (3:1 ratio of

Cl:

Cl) is mandatory for confirming peak identity in complex biological matrices.[\[1\]](#)

Physicochemical Profiling: Solubility & pKa

The biological activity of 5-Cl-Sal-HE is governed by its ability to partition into membranes (LogD) and release a proton (pKa).[\[1\]](#)

Protocol: pH-Metric LogD Determination

- Principle: Potentiometric titration in a dual-phase system (Water/Octanol).
- Procedure:
 - Dissolve 5-Cl-Sal-HE in 0.1 M KCl (ionic strength adjuster).
 - Titrate with 0.1 M KOH from pH 2.0 to pH 12.0.[\[1\]](#)
 - Repeat with varying ratios of octanol.
- Data Output:
 - pKa (Phenol): Expected ~7.5 – 8.2 (The 5-Cl enhances acidity vs. unsubstituted salicylamide).[\[1\]](#)
 - LogP (Neutral): Measure of intrinsic lipophilicity.[\[1\]](#)
 - LogD (pH 7.4): The effective distribution coefficient at physiological pH.[\[1\]](#)

Table 1: Expected Physicochemical Parameters

Parameter	Estimated Value	Significance
pKa (Phenolic)	7.8 ± 0.3	Determines proton shuttling capacity at mitochondrial pH gradient. [1]
LogP	1.8 – 2.2	Moderate lipophilicity; sufficient for membrane permeability but soluble enough for oral delivery. [1]

| Solubility (pH 7.4) | >100 μ M | Significantly higher than Niclosamide (<1 μ M), enabling simpler formulation.[\[1\]](#) |

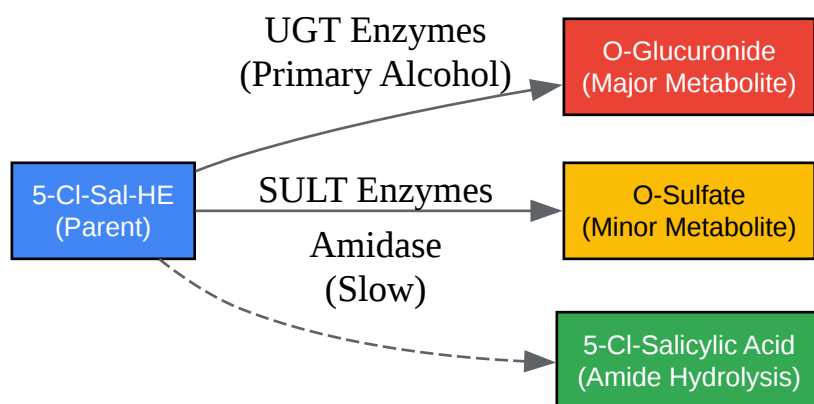
In Vitro Metabolic Stability (Phase I & II)

The N-hydroxyethyl tail introduces a metabolic liability not present in diaryl-salicylanilides: direct conjugation of the primary alcohol.[\[1\]](#)

Protocol: Microsomal Stability Assay

- System: Pooled Human Liver Microsomes (HLM) + NADPH (Phase I) + UDPGA (Phase II).
[\[1\]](#)
- Substrate Conc: 1 μ M 5-Cl-Sal-HE.
- Incubation: 37°C for 0, 15, 30, 60 min.
- Quench: Ice-cold Acetonitrile containing Internal Standard (e.g., Warfarin).
- Analysis: LC-MS/MS (MRM mode).

Metabolic Pathway Visualization (Graphviz) The following diagram illustrates the potential biotransformation pathways that must be monitored.



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Figure 1: Predicted metabolic fate of 5-Cl-Sal-HE.[1] The primary alcohol (hydroxyethyl tail) is the most vulnerable site for glucuronidation, potentially limiting half-life.[1]

Functional Bioassay: Mitochondrial Uncoupling

The core utility of 5-Cl-Sal-HE lies in its potential to uncouple oxidative phosphorylation (OXPHOS).[1] This assay validates the compound's mechanism of action.[1]

Protocol: Seahorse XF Cell Mito Stress Test

Objective: Measure Oxygen Consumption Rate (OCR) in adherent cells (e.g., HepG2 or C2C12 myoblasts) treated with 5-Cl-Sal-HE.[1]

Step-by-Step Workflow:

- Seeding: Plate cells (10,000/well) in XF96 microplates 24h prior.
- Media Exchange: Replace growth media with XF Assay Media (pH 7.4, unbuffered) containing 10 mM Glucose, 1 mM Pyruvate, 2 mM Glutamine.
- Compound Injection Strategy:
 - Port A: 5-Cl-Sal-HE (Titration: 0.1, 0.5, 1, 5, 10 μ M).[1]
 - Port B: Oligomycin (ATP Synthase Inhibitor) – 1 μ M.[1]

- Port C: FCCP (Positive Control Uncoupler) – 0.5 μ M.[1]
- Port D: Rotenone/Antimycin A (ETC Inhibitors).[1]
- Readout Interpretation:
 - Basal Respiration: Should increase if uncoupling occurs.[1]
 - ATP-Linked Respiration: Should decrease.[1]
 - Maximal Respiration: Defines the therapeutic window before toxicity.[1]

Critical Success Factor: True uncouplers increase OCR without inhibiting the Electron Transport Chain (ETC).[1] If OCR drops immediately upon injection, 5-Cl-Sal-HE is acting as a respiratory toxin (Complex I/III inhibitor), not an uncoupler.[1]

Safety Profiling: Cytotoxicity (ATP Depletion)[1]

Since uncouplers deplete cellular ATP, the therapeutic index is defined by the gap between effective uncoupling (mild ATP reduction) and cytotoxicity (severe ATP collapse leading to necrosis).[1]

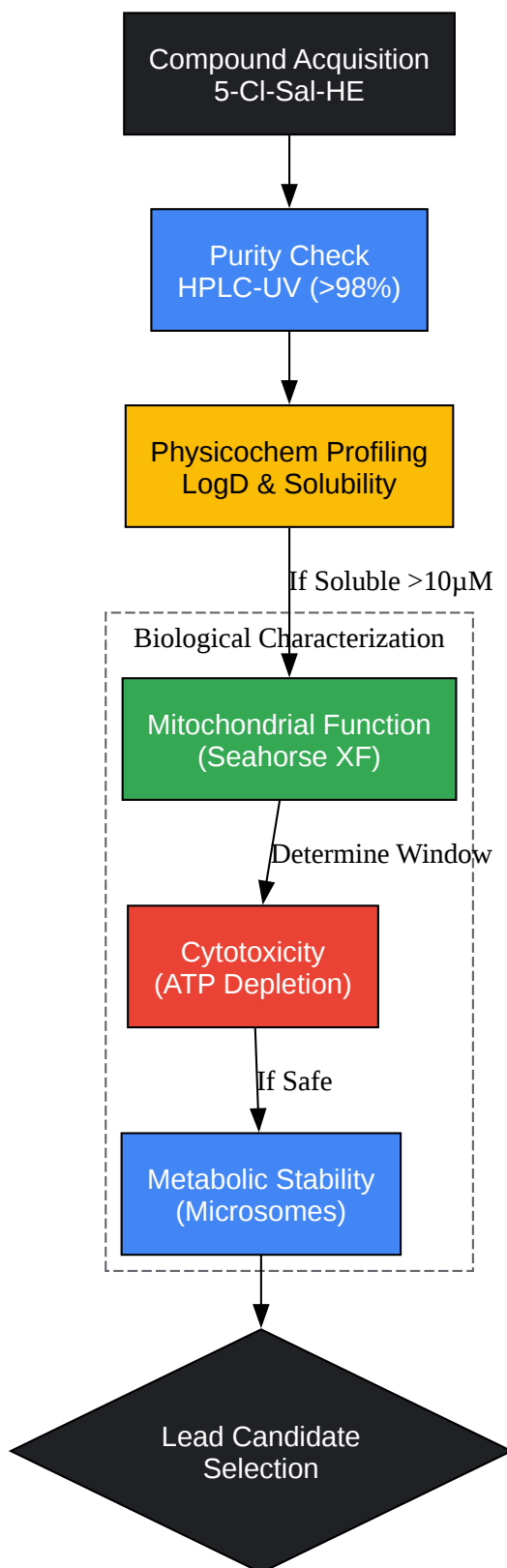
Protocol: CellTiter-Glo Luminescent Assay

- Cells: HepG2 (Liver model) and HEK293 (Kidney model).[1]
- Treatment: 24-hour incubation with 5-Cl-Sal-HE (0 – 100 μ M).
- Detection: Add CellTiter-Glo reagent (lyses cells and generates luminescence proportional to ATP).[1]
- Data Analysis: Plot Relative Luminescence Units (RLU) vs. Log[Concentration] to determine IC50.

Interpretation:

- Ideal Profile: IC50 (Cytotoxicity) > 10x EC50 (Uncoupling/Seahorse).[1]
- Risk Flag: If IC50 $\approx$ EC50, the compound has no therapeutic window.[1]

Assay Development Workflow Diagram



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Figure 2: Logical flow for characterizing 5-Cl-Sal-HE. Physicochemical validation must precede biological testing to avoid false negatives due to precipitation.

References

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